

# "Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate" physical and chemical properties

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## Compound of Interest

Compound Name:	<i>Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate</i>
Cat. No.:	B057451

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An In-depth Technical Guide to **Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate**

## Introduction

**Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate**, also known as tert-butyl 2-isopropylidenehydrazinecarboxylate, is a chemical compound that serves as a valuable intermediate in organic synthesis. Its structure incorporates a Boc (tert-butoxycarbonyl) protecting group attached to a hydrazone moiety. This unique combination makes it a versatile building block, particularly in the development of pharmaceutical compounds and other complex organic molecules. The propan-2-ylidene group acts as a protecting group for the terminal nitrogen of the hydrazine, which can be selectively removed under specific conditions, allowing for further functionalization. This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and safety information, tailored for researchers and professionals in drug development.

## Chemical Identity and Properties

This section summarizes the key identifiers and physicochemical properties of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate**.

## Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl 2-(propan-2-ylidene)hydrazine-1-carboxylate
CAS Number	16689-34-2
Molecular Formula	C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>
SMILES Code	C/C(C)=N\NC(OC(C)(C)C)=O
MDL Number	MFCD07636643
Synonyms	2-Isopropylidenehydrazinecarboxylic Acid tert-Butyl Ester, 3-Isopropylidene carbazic Acid tert-Butyl Ester, tert-Butyl 2-Isopropylidenehydrazinecarboxylate[1]

## Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	172.23 g/mol	
Appearance	White to almost white powder or crystals	[1]
Melting Point	98.0 to 102.0 °C	[1]
Boiling Point	Data not available	
Purity	>98.0% (qNMR)	[1]
Storage Conditions	Store at 2-8°C	
Solubility	Soluble in common organic solvents like ethanol, acetone, and methylene chloride. Limited solubility in water.	[2]

## Synthesis Protocol

The standard synthesis of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** involves a condensation reaction between tert-butyl carbazole (also known as Boc-hydrazine) and acetone (propan-2-one). This reaction forms the hydrazone functional group.

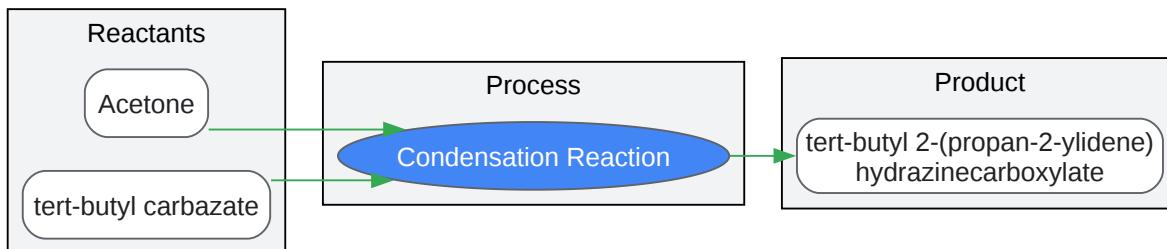
## Materials and Equipment

- Tert-butyl carbazole (CAS: 870-46-2)
- Acetone (Propan-2-one)
- Anhydrous solvent (e.g., ethanol or methanol)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (optional, for reactions requiring heating)
- Ice bath
- Büchner funnel and filter paper for vacuum filtration

## Experimental Procedure

- Reaction Setup: In a round-bottom flask, dissolve tert-butyl carbazole (1.0 equivalent) in a minimal amount of the chosen anhydrous solvent (e.g., ethanol).
- Addition of Acetone: While stirring the solution at room temperature, add acetone (1.1 to 1.5 equivalents) dropwise.
- Reaction: The reaction is typically exothermic and can often proceed to completion at room temperature within a few hours. Progress can be monitored by Thin Layer Chromatography (TLC). If the reaction is slow, the mixture can be gently heated to reflux for a short period.
- Product Isolation: Upon completion, the product often precipitates from the solution. The flask can be cooled in an ice bath to maximize precipitation.

- Purification: The solid product is collected by vacuum filtration, washed with a small amount of cold solvent, and then dried under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).



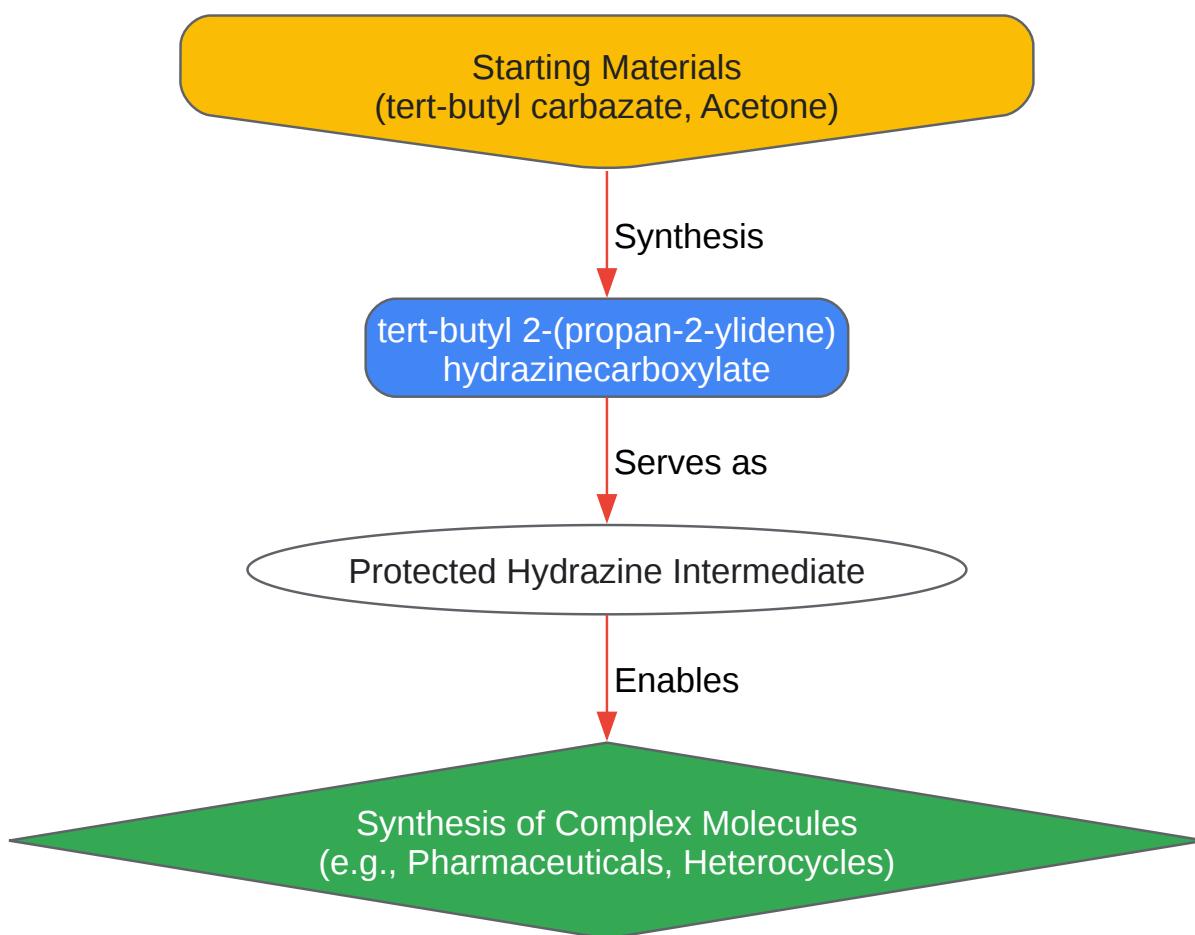
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Figure 1. Synthesis workflow for the target compound.

## Applications in Drug Development

While direct applications of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** are specific to individual synthetic pathways, its structural components are of significant interest in medicinal chemistry.

- Protected Hydrazine Source: The molecule serves as a stable, Boc-protected hydrazine equivalent. The Boc group can be removed under acidic conditions, while the propan-2-ylidene group can be cleaved by hydrolysis, revealing the free hydrazine for subsequent reactions.
- Intermediate for Heterocycle Synthesis: Hydrazones are key precursors for synthesizing a variety of nitrogen-containing heterocyclic compounds, which are common scaffolds in drug molecules.
- Precursor for Bioactive Molecules: The parent compound, tert-butyl carbazate, is used in the synthesis of various pharmaceuticals, including HIV-1 protease inhibitors. The title compound acts as a modified version of this precursor, allowing for different synthetic strategies.



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Figure 2. Logical relationship of the compound in synthesis.

## Spectral Data Interpretation

Specific spectral data for **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** is not widely published. However, the expected spectral characteristics can be inferred from its structure.

- **<sup>1</sup>H NMR:** The spectrum would show a large singlet around 1.5 ppm corresponding to the nine equivalent protons of the tert-butyl (Boc) group. Two singlets would appear for the two methyl groups of the propan-2-ylidene moiety, and a broad singlet for the N-H proton.
- **<sup>13</sup>C NMR:** Characteristic peaks would include the quaternary carbons of the tert-butyl group, the carbonyl carbon of the carbazate, and the C=N carbon of the hydrazone.

- IR Spectroscopy: Key absorption bands would be observed for the N-H stretch (around 3300  $\text{cm}^{-1}$ ), C=O stretch of the carbamate (around 1700  $\text{cm}^{-1}$ ), and the C=N stretch of the hydrazone (around 1650  $\text{cm}^{-1}$ ).

## Safety and Handling

A specific Safety Data Sheet (SDS) for **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** is not readily available. Therefore, it is prudent to handle this compound with the precautions recommended for its parent compound, tert-butyl carbazate.

- Hazards: Tert-butyl carbazate is classified as a flammable solid and is harmful if swallowed or in contact with skin[3][4]. It may cause skin and eye irritation.
- Precautions:
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
  - Handle in a well-ventilated area or under a chemical fume hood[3].
  - Keep away from heat, sparks, and open flames[3].
  - Avoid generating dust.
  - Wash hands thoroughly after handling.
- First Aid:
  - Skin Contact: Immediately wash with plenty of soap and water.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so.
  - Inhalation: Move the person to fresh air.
  - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately[5].

Disclaimer: This information is for guidance only and is based on the properties of a related compound. Always consult a comprehensive and current Safety Data Sheet (SDS) before handling any chemical.

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## References

- 1. tert-Butyl 2-(Propan-2-ylidene)hydrazine-1-carboxylate | 16689-34-2 | 梯希爱(上海)化成工业发展有限公司 [tcichemicals.com]
- 2. CAS 870-46-2: tert-Butyl carbazate | CymitQuimica [cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. tert-Butyl carbazate | C5H12N2O2 | CID 70091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
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